

1,5-Dibromo-2,4-pentanedione coordination chemistry

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1,5-Dibromo-2,4-pentanedione

CAS No.: 68864-57-3

Cat. No.: S1497792

Get Quote

Chemical Profile of 1,5-Dibromo-2,4-pentanedione

The table below summarizes the basic identifying information for this compound:

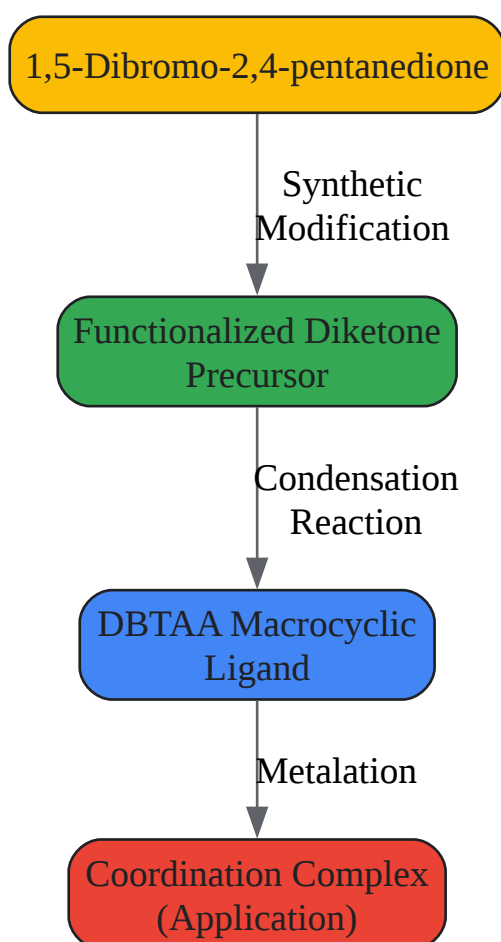
Property	Description
Chemical Name	1,5-Dibromo-2,4-pentanedione [1] [2]
Synonyms	1,5-Dibromo-pentane-2,4-dione; 1,5-Dibrom-pentan-2,4-dion [2]
CAS Number	68864-57-3 [1] [2]
Molecular Formula	C ₅ H ₆ Br ₂ O ₂ [1] [2]
Molecular Weight	257.91 g/mol [2]

Role in Macrocyclic Ligand Synthesis

The primary application of **1,5-Dibromo-2,4-pentanedione** in coordination chemistry is its role as a precursor in the synthesis of macrocyclic ligands known as **Dibenzotetraaza[14]annulenes (DBTAAs)** [3].

- **DBTAAs** are nitrogen-containing macrocycles structurally similar to porphyrins, which are important in materials science and catalysis [3].
- In a seminal 1969 synthesis, Jäger and colleagues used a template reaction involving **2,4-pentanedione**, o-phenylenediamine, and a metal salt ($\text{Ni}(\text{OAc})_2$) to form a DBTAA complex [3].
- The 1,5-dibromo derivative of 2,4-pentanedione serves as a **versatile building block** for creating more complex and functionalized diketone precursors. These modified precursors are used to construct DBTAAs with specific substituents, tailoring their chemical properties for particular applications [3].

The following diagram outlines the general role of this compound in synthetic chemistry:



[Click to download full resolution via product page](#)

Information Limitations and Further Research

Comprehensive Application Notes and Protocols could not be developed because the search results **lack detailed experimental procedures** for handling **1,5-Dibromo-2,4-pentanedione** or specific protocols for its use in coordination chemistry.

For practical laboratory work, you will need to consult specialized chemical databases and literature. Here are suggested paths for your research:

- **Reagent Suppliers:** Check websites of major chemical suppliers (e.g., Sigma-Aldrich, TCI Chemicals) for available purchasing information, certificates of analysis, or basic handling advice.
- **Specialized Databases:** Search SciFinder or Reaxys, which are comprehensive chemical information databases. They often contain synthetic procedures, reaction schemes, and spectral data not freely available on the public internet.
- **Full-Text Articles:** The review article cited in [3] likely contains numerous references to original research papers. Accessing the full text of these primary sources may yield the detailed experimental methods you require.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. 1,5-Dibromo-2,4-pentanedione | C₅H₆Br₂O₂ - PubChem [pubchem.ncbi.nlm.nih.gov]
2. , 1 - 5 - dibromo , 2 - pentadione | CAS#:68864-57-3 | Chemsrvc 4 [chemsrc.com]
3. Synthesis, functionalization and coordination chemistry of ... [sciencedirect.com]

To cite this document: Smolecule. [1,5-Dibromo-2,4-pentanedione coordination chemistry].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1497792#1-5-dibromo-2-4-pentanedione-coordination-chemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com